

roxatidine safety profile other H2 antagonists

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Compound Focus: Roxatidine

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Efficacy and Safety in Clinical Studies

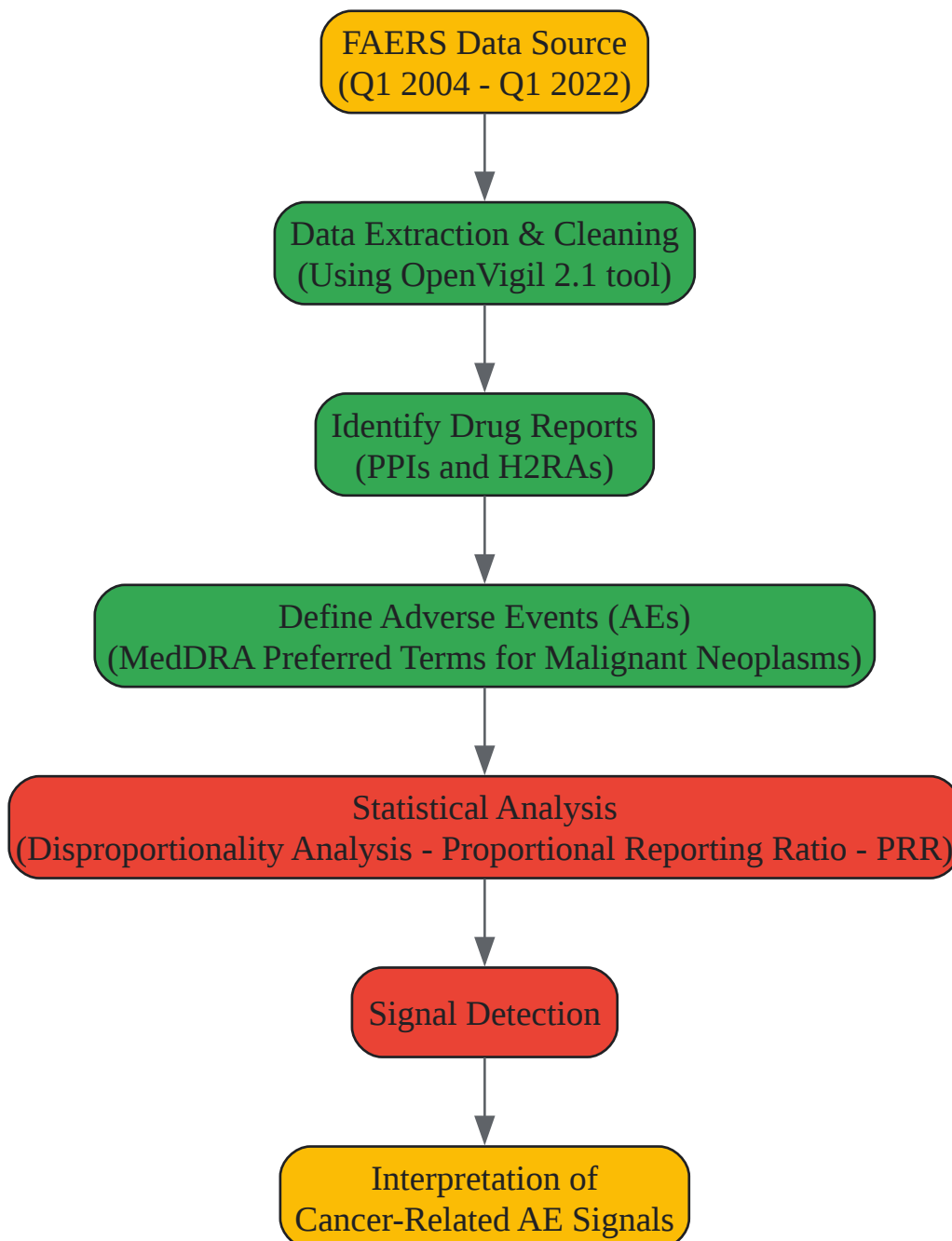
The table below summarizes key findings from clinical trials and analyses that included **Roxatidine**.

Aspect	Comparison / Finding	Supporting Experimental Data
General Cancer Risk (FAERS Database)	Roxatidine: 0 cancer-related adverse event reports with positive signals. Other H2RAs (e.g., Ranitidine): Multiple positive signals for cancer-related AEs. [1]	
Methodology:	Analysis of the FDA Adverse Event Reporting System (FAERS) from 2004-2022. Disproportionality analysis (Proportional Reporting Ratio, PRR) was used to identify statistical associations between drugs and cancer-related adverse events. A "positive signal" requires ≥ 3 cases, $PRR \geq 2$, and chi-squared ≥ 4 . [1]	
Nocturnal Gastric Juice Suppression Peptic Ulcer Patients:	Roxatidine (75mg) was more effective than Famotidine (20mg). [2] [3] Healthy Individuals: Famotidine was more effective. [2] [3]	
Methodology:	Randomized trial. Patients with gastric disease received a single dose of Roxatidine (75 mg) or Famotidine (20 mg) at 9 PM. Gastric juice secretion was measured 12-13 hours later using gastric X-ray films. [2] [3]	
Duodenal Ulcer Healing 	Roxatidine (150mg) showed similar efficacy to Ranitidine (300mg). [4]	
Methodology:	Double-blind, randomized trial in 232 patients. Ulcer healing was assessed by endoscopy after 2 and 4 weeks of treatment. Analysis was performed on both per-protocol and intention-to-treat bases. [4]	
Treatment of Resistant Ulcers 	Switching to Roxatidine from other H2-blockers (Cimetidine, Ranitidine, Famotidine) may be effective, particularly for duodenal ulcers. [5]	
Methodology:		

Clinical trial where patients with ulcers resistant to one H2-blocker were switched to another. Healing rates were endoscopically confirmed. [5] |

Experimental Workflow for Key Studies

To better understand the context of the data, the following diagram outlines the general workflow of a typical pharmacovigilance study, which underpins the cancer risk analysis cited above.



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Figure 1: Workflow for FAERS Database Analysis of Cancer Risk. This diagram illustrates the process used in the real-world analysis that compared cancer-related adverse events between different acid-suppressive agents. [1]

Interpretation and Research Gaps

The available data suggests that **Roxatidine** has comparable efficacy to other H2RAs for ulcer healing and may be a useful alternative for resistant cases [5] [4]. The recent pharmacovigilance data also indicates that **Roxatidine** may have a favorable profile regarding cancer risk compared to some other acid-suppressant drugs [1].

However, it is crucial to interpret these findings with caution due to several limitations:

- **Limited Modern Data:** Most clinical trials comparing **Roxatidine** head-to-head with other H2 antagonists were conducted in the 1990s. Contemporary large-scale safety studies are lacking.
- **Sparse Adverse Event Data:** The FAERS analysis found only 5 total adverse event reports for **Roxatidine**, making it impossible to generate statistically significant safety signals for this specific drug, even though the result of zero cancer reports appears favorable [1].
- **Lack of Comprehensive Profile:** The search results do not provide a full safety comparison covering common side effects (e.g., headache, dizziness), drug-drug interactions, or long-term risks for all H2 antagonists.

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References

1. Cancer related adverse events associated with use of proton ... [journals.plos.org]
2. Comparison of roxatidine and famotidine on nocturnal ... [pubmed.ncbi.nlm.nih.gov]
3. Comparison of Roxatidine and Famotidine on Nocturnal ... [academia.edu]

4. A comparison of roxatidine and ranitidine for the acute ... [pubmed.ncbi.nlm.nih.gov]

5. Effects of changing the type of H2-blocker in the treatment ... [pubmed.ncbi.nlm.nih.gov]

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